Technical Profile: 3-(4-Fluorophenyl)propionic Acid (CAS 459-31-4)

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Compound of Interest	
Compound Name:	*3-(4-Fluorophenyl)propionic acid*
CAS No.:	*459-31-4*
Cat. No.:	*B1345624*

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Molecular Weight & Physicochemical Characterization

Executive Summary

3-(4-Fluorophenyl)propionic acid (CAS 459-31-4) is a fluorinated hydrocinnamic acid derivative widely utilized as a pharmacophore scaffold in medicinal chemistry.[1][2][3][4] With a molecular weight of 168.17 g/mol , it serves as a critical building block for introducing metabolic stability via fluorine substitution.[3][5] This guide analyzes the molecule's physical properties, synthetic pathways, and analytical signatures, providing researchers with the data necessary for precise stoichiometric calculations and structural validation.[3]

Physicochemical Core

The precise molecular weight is the fundamental constant for all downstream applications, from preparing molar solutions to interpreting mass spectrometry data.[3]

Table 1: Fundamental Physicochemical Properties[3]

Property	Value	Technical Context
Molecular Weight	168.17 g/mol	Average mass for stoichiometric calculations.[3]
Exact Mass	168.0587 Da	Monoisotopic mass for High-Resolution Mass Spectrometry (HRMS).[3]
Molecular Formula	$C_9H_9FO_2$	Degree of Unsaturation = 5 (1 ring + 3 pi bonds + 1 carbonyl).[3]
CAS Registry	459-31-4	Unique identifier for procurement and database indexing.[3]
Melting Point	86–91 °C	Solid-state characterization; purity indicator.[3][6]
Boiling Point	~279 °C (760 mmHg)	Relevant for distillation purification protocols.[3]
LogP (Octanol/Water)	1.89	Indicates moderate lipophilicity; suitable for membrane permeability.[3]
pKa	~4.76	Typical for carboxylic acids; exists as carboxylate at physiological pH.[3]

The "Fluorine Effect" in Drug Design

The substitution of hydrogen (MW ~1.008) with fluorine (MW ~18.998) at the para-position significantly alters the electronic and metabolic profile without drastically changing steric bulk (Van der Waals radius: H = 1.20 Å vs. F = 1.47 Å).[3]

- Metabolic Blockade: The C-F bond (approx. 116 kcal/mol) is stronger than the C-H bond, blocking metabolic oxidation at the susceptible para position (CYP450 metabolism).[3]

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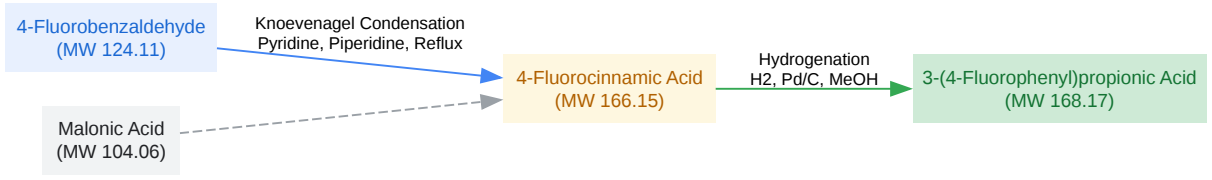
- Lipophilicity: The fluorine atom increases lipophilicity (LogP), enhancing bioavailability compared to the non-fluorinated hydrocinnamic acid.[3]

Synthetic Methodology

Reliable access to **3-(4-Fluorophenyl)propionic acid** often involves the reduction of its unsaturated precursor, 4-fluorocinnamic acid.[3] This pathway allows for the introduction of the fluorine atom early in the synthesis via commercially available aldehydes.[3]

Synthesis Workflow (Knoevenagel Condensation & Reduction)

The following diagram outlines the standard laboratory synthesis route.



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Figure 1: Two-step synthetic pathway from 4-fluorobenzaldehyde to the target propionic acid derivative.

Experimental Protocol Highlights

- Condensation: 4-Fluorobenzaldehyde is reacted with malonic acid in pyridine with a catalytic amount of piperidine.[3] Decarboxylation occurs in situ to yield 4-fluorocinnamic acid.[3]
- Hydrogenation: The alkene bond is reduced using catalytic hydrogenation (10% Pd/C) under a hydrogen atmosphere (balloon pressure is often sufficient).[3]
  - Note: The molecular weight shift from 166.15 (cinnamic) to 168.17 (propionic) serves as a reaction monitor.[3] The disappearance of the alkene protons in NMR confirms conversion.[3]

Analytical Characterization & Validation

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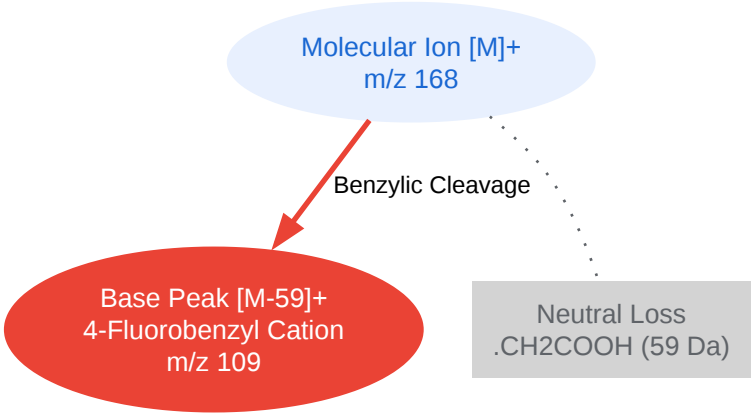
Validating the identity of CAS 459-31-4 requires corroborating the molecular weight with structural fragmentation patterns.[3]

Mass Spectrometry (GC-MS / LC-MS)

In Electron Impact (EI) ionization, the molecule exhibits a distinct fragmentation pathway driven by the stability of the benzylic cation.[3]

- Molecular Ion ([M]+): m/z 168 (Parent peak, often visible but not base).[3]
- Base Peak: m/z 109.[3] This corresponds to the 4-fluorobenzyl cation (or fluorotropylium ion).[3]
- Mechanism: Cleavage of the bond between the alpha and beta carbons relative to the ring releases the carboxylic acid fragment.[3]

Calculation:



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Figure 2: Primary fragmentation pathway in EI-MS, confirming the fluorobenzyl core.

Nuclear Magnetic Resonance (NMR)[7]

- 1H NMR (CDCl3):
  - δ 12.0 ppm: Singlet (broad), 1H, -COOH.

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- δ 7.1 - 6.9 ppm: Multiplet, 4H, Aromatic protons (splitting pattern characteristic of para-F substitution).[3]
- δ 2.95 ppm: Triplet, 2H, Ar-CH2-.[3]
- δ 2.68 ppm: Triplet, 2H, -CH2-COOH.

Pharmaceutical Applications

The precise molecular weight and lipophilicity of **3-(4-Fluorophenyl)propionic acid** make it a versatile scaffold in drug discovery.[3]

- Melanocortin-4 Receptor Agonists: Used to synthesize 2-oxopiperazine derivatives.[3] The fluorophenyl group enhances binding affinity through hydrophobic interactions while preventing metabolic degradation.[3]
- Anticancer Agents: Derivatives targeting SIRT2 and EGFR utilize the propionic acid tail to engage amino acid residues in the binding pocket, while the fluorinated ring occupies hydrophobic clefts.[3]
- NSAID Development: Serves as a core structure for developing non-steroidal anti-inflammatory drugs, where the propionic acid moiety (profens) is critical for COX enzyme inhibition.[3]

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